

3-Chloro-4-methyl-2,6-dinitrophenol solubility

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Compound of Interest

Compound Name:	3-Chloro-4-methyl-2,6-dinitrophenol
CAS No.:	1330750-45-2
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An In-depth Technical Guide to the Solubility of **3-Chloro-4-methyl-2,6-dinitrophenol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **3-Chloro-4-methyl-2,6-dinitrophenol**. While specific experimental solubility data for this compound is not readily available in public literature, this guide synthesizes information on its predicted physicochemical properties, the known solubility of structurally similar dinitrophenol analogs, and established methodologies for solubility determination. It is designed to equip researchers, scientists, and drug development professionals with the foundational knowledge and practical protocols necessary to characterize the solubility profile of this and other similar compounds. The guide includes a detailed experimental workflow, a theoretical discussion of the factors influencing solubility, and visual aids to clarify complex concepts.

Introduction to 3-Chloro-4-methyl-2,6-dinitrophenol

3-Chloro-4-methyl-2,6-dinitrophenol is a substituted aromatic compound with the chemical formula $C_7H_5ClN_2O_5$ and a molecular weight of approximately 232.58 g/mol. Its structure features a phenol ring substituted with a chlorine atom, a methyl group, and two nitro groups. The presence and arrangement of these functional groups are critical in determining its chemical behavior, including its solubility in various solvents. Dinitrophenol compounds, in general, are of interest in various fields, including as intermediates in chemical synthesis and in biological research.

Table 1: Physicochemical Properties of **3-Chloro-4-methyl-2,6-dinitrophenol**

Property	Value	Source
Molecular Formula	$C_7H_5ClN_2O_5$	[1]
Molecular Weight	232.58 g/mol	[1]
CAS Number	159968-57-7	[1]
Predicted XLogP3-AA	2.8	[1]
Predicted Hydrogen Bond Donor Count	1	[2]
Predicted Hydrogen Bond Acceptor Count	5	[2]

Predicted and Comparative Solubility Profile

Direct, experimentally determined solubility data for **3-Chloro-4-methyl-2,6-dinitrophenol** in common solvents is not extensively documented in publicly accessible literature. However, by examining the solubility of structurally related dinitrophenol isomers, we can infer a likely solubility profile.

- **Water:** Dinitrophenols generally exhibit low to moderate solubility in water. For instance, 2,4-dinitrophenol is sparingly soluble in water, while 2,6-dinitrophenol is described as slightly soluble in cold water[3][4][5]. The presence of a polar hydroxyl group and two nitro groups can facilitate some interaction with water molecules. However, the overall aromatic character and the presence of a nonpolar methyl group and a chloro substituent on **3-Chloro-4-**

methyl-2,6-dinitrophenol likely limit its aqueous solubility. The phenolic hydroxyl group is acidic, and its solubility is expected to increase in alkaline solutions due to deprotonation[6].

- **Polar Aprotic Solvents** (e.g., DMSO, Acetone): Solvents like dimethyl sulfoxide (DMSO) are excellent for dissolving a wide range of organic compounds. 2,4-Dinitrophenol is moderately soluble in DMSO[3]. Given the polar nature of the nitro and hydroxyl groups, **3-Chloro-4-methyl-2,6-dinitrophenol** is predicted to have good solubility in polar aprotic solvents. Acetone is also expected to be a good solvent for this compound, as 2,3-dinitrophenol is highly soluble in it[6].
- **Polar Protic Solvents** (e.g., Ethanol): Alcohols like ethanol can act as both hydrogen bond donors and acceptors. 2,6-Dinitrophenol is slightly soluble in cold alcohol but freely soluble in boiling alcohol[5]. 2,5-Dinitrophenol is also soluble in hot alcohol[7]. Therefore, **3-Chloro-4-methyl-2,6-dinitrophenol** is expected to be soluble in ethanol, with solubility likely increasing with temperature.
- **Nonpolar Solvents** (e.g., Hexane, Benzene): Due to the presence of multiple polar functional groups, the solubility of **3-Chloro-4-methyl-2,6-dinitrophenol** in nonpolar solvents like hexane is expected to be low. However, some dinitrophenol isomers, such as 2,5-dinitrophenol, show solubility in benzene, suggesting that some dissolution in aromatic nonpolar solvents might be possible[7].

The principle of "like dissolves like" is a fundamental concept in predicting solubility. The polarity of the solvent and the solute, as well as their ability to form intermolecular interactions such as hydrogen bonds, are key determinants.

Experimental Determination of Solubility

For compounds with limited available solubility data, experimental determination is crucial. The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound, particularly for those that are sparingly soluble[8][9].

Principle of the Shake-Flask Method

The shake-flask method involves adding an excess amount of the solid compound to a known volume of the solvent of interest. The mixture is then agitated at a constant temperature for a sufficient period to allow for equilibrium to be reached between the undissolved solid and the

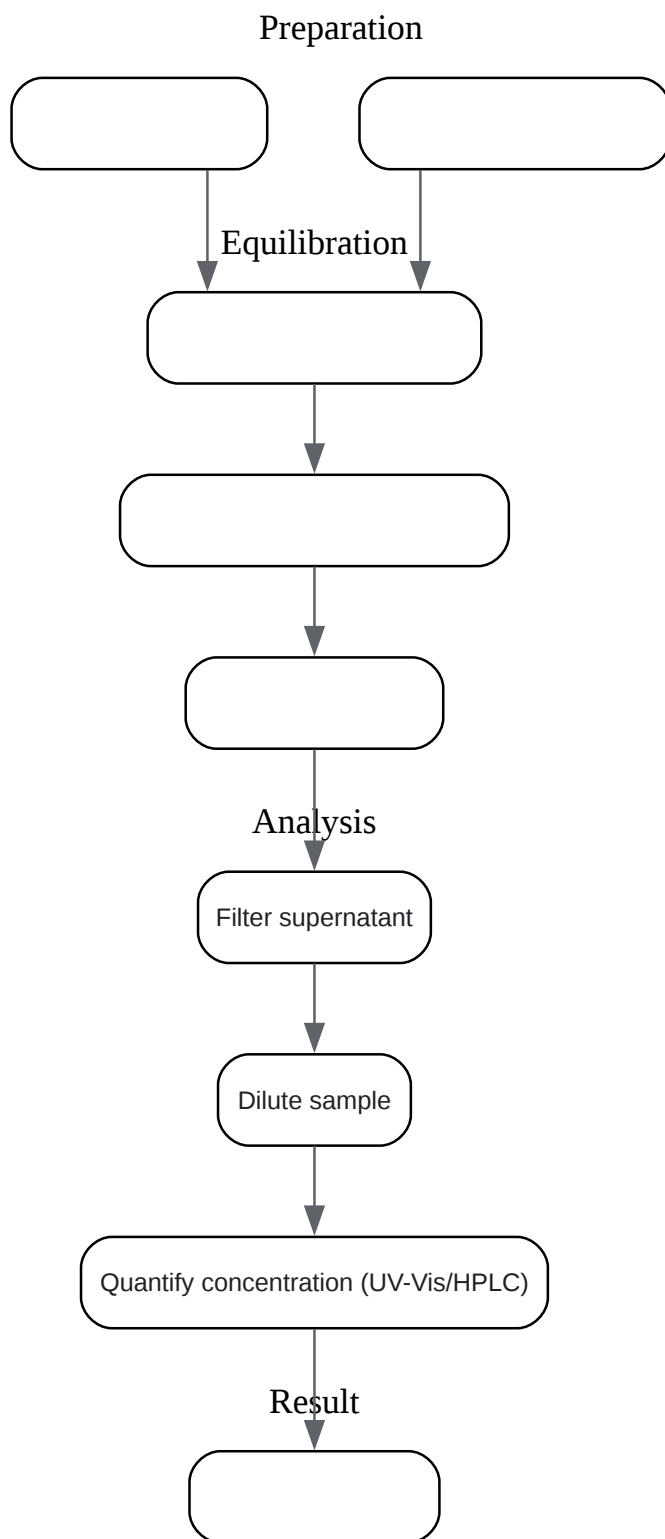
dissolved solute. Once equilibrium is established, the saturated solution is separated from the excess solid, and the concentration of the dissolved compound is quantified using a suitable analytical technique.

Step-by-Step Experimental Protocol

- Preparation of Materials:
 - **3-Chloro-4-methyl-2,6-dinitrophenol** (solid, of known purity).
 - Selected solvents (e.g., water, ethanol, DMSO, acetone, hexane) of high purity.
 - Vials or flasks with secure caps.
 - A temperature-controlled shaker or incubator.
 - Filtration apparatus (e.g., syringe filters with appropriate membrane material).
 - Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC).
- Experimental Procedure:
 - Add an excess amount of solid **3-Chloro-4-methyl-2,6-dinitrophenol** to a pre-determined volume of the solvent in a vial. The excess solid should be clearly visible.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a shaker or incubator set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient time to reach equilibrium. This can range from 24 to 72 hours, and the optimal time should be determined empirically.
 - After the equilibration period, allow the samples to stand undisturbed at the same temperature to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the saturated solution) using a syringe.

- Immediately filter the supernatant through a syringe filter (e.g., 0.22 μm) to remove any undissolved microparticles. The filter material should be chemically compatible with the solvent.
- Dilute the filtered, saturated solution with an appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Quantify the concentration of **3-Chloro-4-methyl-2,6-dinitrophenol** in the diluted sample using a pre-validated analytical method (e.g., UV-Vis spectrophotometry at its λ_{max} or HPLC with a standard curve).
- Calculate the solubility by multiplying the measured concentration by the dilution factor.
- Data Analysis and Reporting:
 - Perform the experiment in triplicate for each solvent to ensure reproducibility.
 - Report the solubility as an average value with the standard deviation, specifying the solvent and the temperature. Common units for solubility are mg/mL, g/L, or mol/L.

Visualizing the Experimental Workflow



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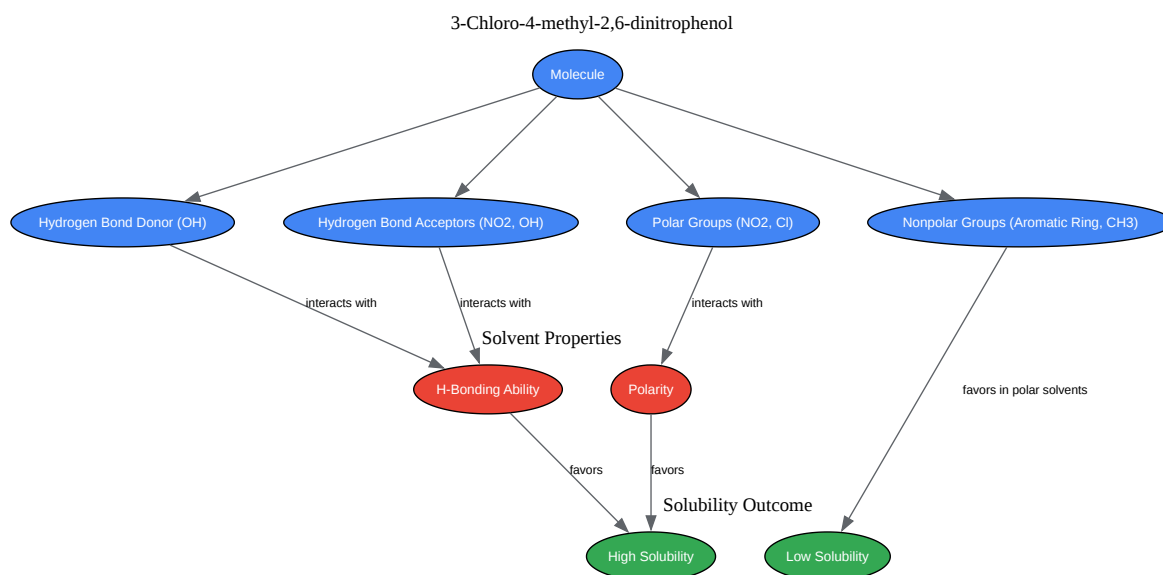
Caption: Workflow for the shake-flask solubility determination method.

Theoretical Considerations for Solubility

The solubility of **3-Chloro-4-methyl-2,6-dinitrophenol** is governed by the interplay of its molecular structure and the properties of the solvent.

- **Hydrogen Bonding:** The phenolic hydroxyl group can act as a hydrogen bond donor, while the oxygen atoms of the nitro groups and the hydroxyl group can act as hydrogen bond acceptors. In protic solvents like water and ethanol, the ability to form hydrogen bonds is a major contributor to solubility.
- **Polarity:** The two nitro groups and the chloro group are electron-withdrawing, creating a significant dipole moment in the molecule, making it polar. Polar solvents will be more effective at solvating this polar molecule than nonpolar solvents.
- **Molecular Size and Shape:** While not exceptionally large, the molecule's rigidity and the presence of multiple substituents can influence how efficiently solvent molecules can pack around it.
- **Acidity and pH:** The phenolic proton is acidic due to the electron-withdrawing effects of the nitro groups. In aqueous solutions with a pH above the pKa of the phenol, the hydroxyl group will deprotonate to form a phenolate anion. This ionic form will be significantly more soluble in water than the neutral molecule.

Visualizing Molecular Interactions and Solubility



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